

H-DL-Ala-OMe.HCl: A Technical Guide to Stability and Storage

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Compound of Interest		
Compound Name:	H-DL-Ala-OMe.HCl	
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H-DL-Alanine methyl ester hydrochloride (**H-DL-Ala-OMe.HCI**) is a derivative of the amino acid alanine, utilized as a building block in peptide synthesis and various research applications. Ensuring the stability and integrity of this compound is critical for the reliability and reproducibility of experimental results. This technical guide provides an in-depth overview of the stability profile of **H-DL-Ala-OMe.HCI**, recommended storage conditions, and methodologies for its analysis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **H-DL-Ala-OMe.HCI** is presented in the table below.

Property	Value
Chemical Formula	C4H10CINO2
Molecular Weight	139.58 g/mol
Appearance	White to off-white solid/powder
Melting Point	157-158 °C
Solubility	Soluble in water



Stability Profile and Degradation Pathways

H-DL-Ala-OMe.HCI is generally stable when stored under recommended conditions. However, like other amino acid esters, it is susceptible to degradation through several pathways, primarily hydrolysis. The hydrochloride salt form enhances stability compared to the free base.

Hydrolysis: The ester linkage is the most labile part of the molecule and is prone to hydrolysis, yielding DL-Alanine and methanol. This reaction can be catalyzed by both acidic and basic conditions. The rate of hydrolysis is dependent on pH, temperature, and the presence of catalysts.

Oxidation: While the alanine side chain is relatively inert to oxidation, the amino group can be susceptible to oxidative degradation under harsh conditions, potentially leading to deamination or other byproducts.

Thermal Degradation: At elevated temperatures, **H-DL-Ala-OMe.HCl** can undergo decomposition. Thermal stress can accelerate hydrolysis and may lead to the formation of other degradation products, including diketopiperazines (cyclic dipeptides).

Photodegradation: Exposure to light, particularly UV radiation, can potentially induce degradation of the molecule. While specific photostability data for **H-DL-Ala-OMe.HCl** is not readily available, it is a standard practice in stability testing to evaluate the effect of light.

A summary of potential degradation pathways and the conditions that promote them is provided in the table below.



Degradation Pathway	Stressor	Potential Degradation Products
Hydrolysis	Acidic or basic pH, moisture, elevated temperature	DL-Alanine, Methanol
Oxidation	Oxidizing agents (e.g., hydrogen peroxide)	Deaminated products, other oxidized species
Thermal Degradation	High temperature	DL-Alanine, Methanol, Diketopiperazines
Photodegradation	Light (especially UV)	Various photoproducts

Recommended Storage Conditions

To maintain the integrity and purity of **H-DL-Ala-OMe.HCI**, proper storage is essential. The following table summarizes the recommended storage conditions for both the solid compound and its solutions.[1]

Form	Storage Temperature	Duration	Additional Recommendations
Solid	4°C	Long-term	Store in a tightly sealed container, protected from moisture.
Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Use a dry, suitable solvent.
Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Use a dry, suitable solvent.



Experimental Protocols for Stability Assessment

A forced degradation study is a critical component in assessing the intrinsic stability of a drug substance and for developing stability-indicating analytical methods. Below is a general protocol for conducting a forced degradation study on **H-DL-Ala-OMe.HCI**.

Objective: To identify potential degradation products and pathways, and to develop a stability-indicating analytical method.

Materials:

- H-DL-Ala-OMe.HCl
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- · High-purity water
- Suitable organic solvent for HPLC (e.g., acetonitrile, methanol)
- HPLC system with a UV detector
- Reversed-phase C18 HPLC column

Procedure:

- Sample Preparation: Prepare a stock solution of H-DL-Ala-OMe.HCl in high-purity water at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Incubate at a controlled temperature (e.g., 60°C) for a specified period (e.g., 24 hours).

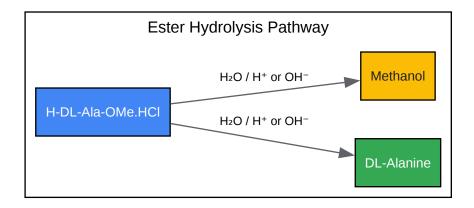


- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Incubate at a controlled temperature (e.g., 60°C) for a specified period (e.g., 24 hours).
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% H₂O₂. Store at room temperature for a specified period (e.g., 24 hours).
- Thermal Degradation (Solution): Heat the stock solution at an elevated temperature (e.g., 70°C) for a specified period.
- Thermal Degradation (Solid): Expose the solid H-DL-Ala-OMe.HCI to a high temperature (e.g., 105°C) for a specified period.
- Photostability: Expose the stock solution and the solid compound to a controlled light source (e.g., ICH-compliant photostability chamber) for a specified duration.
- Sample Analysis:
 - At predetermined time points, withdraw aliquots from each stress condition.
 - Neutralize the acidic and basic samples.
 - Dilute all samples to a suitable concentration for HPLC analysis.
 - Analyze the samples using a developed and validated stability-indicating HPLC method.
 The method should be able to separate the intact H-DL-Ala-OMe.HCl from all potential degradation products. A typical starting point would be a reversed-phase C18 column with a gradient elution using a mobile phase of acetonitrile and a buffered aqueous solution.
 Detection is typically performed using a UV detector at a low wavelength (e.g., 210 nm).

Visualizations

The following diagrams illustrate key concepts related to the stability and analysis of **H-DL-Ala-OMe.HCI**.

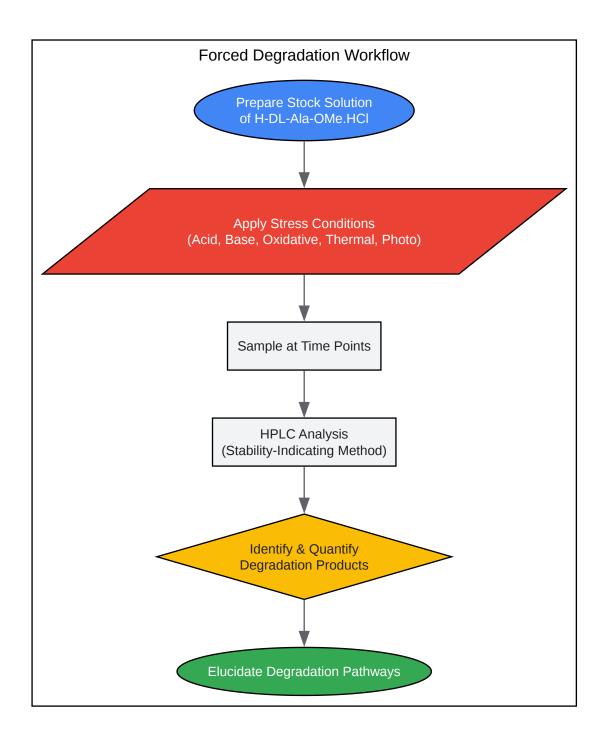




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Figure 1: Primary degradation pathway of H-DL-Ala-OMe.HCl via hydrolysis.





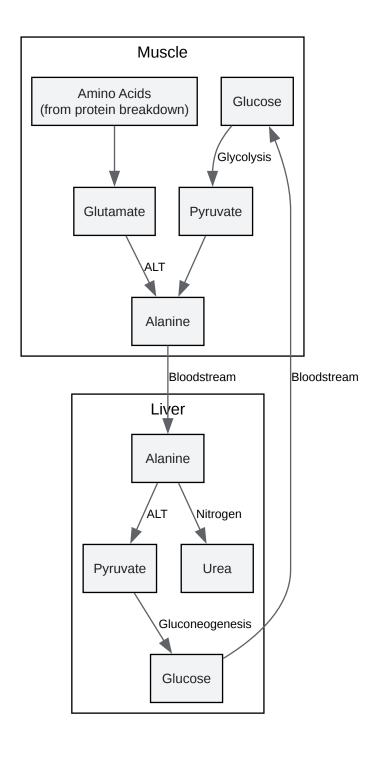
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Figure 2: A typical workflow for a forced degradation study.

Signaling and Metabolic Pathways



While **H-DL-Ala-OMe.HCI** is primarily used as a synthetic building block, its core component, alanine, is a key player in metabolic pathways. The Glucose-Alanine cycle is a notable example, illustrating the interplay between muscle and liver in transporting nitrogen and carbon skeletons. In this cycle, muscle protein is broken down, and the resulting amino groups are transferred to pyruvate to form alanine. Alanine is then transported to the liver, where it is converted back to pyruvate for gluconeogenesis, and the nitrogen is processed into urea.





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Figure 3: The Glucose-Alanine Cycle.

Conclusion

The stability of **H-DL-Ala-OMe.HCI** is crucial for its effective use in research and development. By adhering to the recommended storage conditions, researchers can minimize degradation. Understanding the potential degradation pathways through forced degradation studies is essential for developing robust analytical methods and ensuring the quality of experimental data. While specific quantitative stability data for **H-DL-Ala-OMe.HCI** is limited in the public domain, the principles and methodologies outlined in this guide provide a solid framework for its handling, storage, and stability assessment.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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